

An In-depth Technical Guide to 2-Cyano-4'methylbiphenyl

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Compound of Interest		
Compound Name:	2-Cyano-4'-methylbiphenyl	
Cat. No.:	B041195	Get Quote

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Cyano-4'-methylbiphenyl**, a crucial intermediate in the synthesis of various pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Data

The fundamental molecular properties of **2-Cyano-4'-methylbiphenyl** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and process development.

Parameter	Value
Molecular Formula	C14H11N[1][2][3][4]
Molecular Weight	193.25 g/mol [3][4] or 193.24 g/mol [1][2][5]
IUPAC Name	4'-methyl-[1,1'-biphenyl]-2-carbonitrile[6]
Synonyms	4'-Methyl-2-biphenylcarbonitrile, OTBN[2]
CAS Number	114772-53-1[1][2]

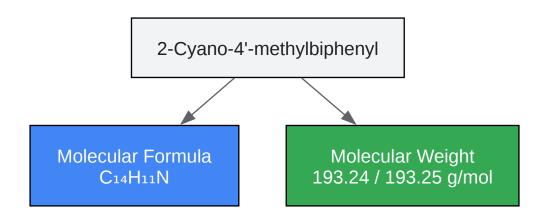
Experimental Protocols



Detailed experimental protocols for the synthesis, purification, and analysis of **2-Cyano-4'-methylbiphenyl** are typically proprietary to manufacturing entities or are documented in specific patent literature. As such, standardized, publicly available experimental methodologies are not readily found in general scientific databases. Researchers are advised to consult specialized chemical synthesis journals and patent databases for specific procedural information.

Logical Relationship of Compound Identifiers

The following diagram illustrates the hierarchical relationship between the common name of the compound and its fundamental molecular identifiers.



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Core molecular properties of 2-Cyano-4'-methylbiphenyl.

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References

• 1. alfa-chemistry.com [alfa-chemistry.com]



- 2. scbt.com [scbt.com]
- 3. 2-Cyano-4'-methylbiphenyl(114772-53-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. 2-Cyano-4'-methylbiphenyl CAS# 114772-53-1 [gmall.chemnet.com]
- 5. 2-Cyano-4'-methylbiphenyl | C14H11N | CID 145512 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Cyano-4'-methylbiphenyl, 98+% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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